

Introduction to N-(5-Chloro-2-hydroxyphenyl)acetamide

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Compound of Interest

Compound Name: *N-(5-Chloro-2-hydroxyphenyl)acetamide*

Cat. No.: *B133537*

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N-(5-Chloro-2-hydroxyphenyl)acetamide is an aromatic amide of interest in various fields of chemical and pharmaceutical research. Understanding its solubility is a critical first step in the development of formulations, analytical methods, and for assessing its potential biological activity. This guide aims to collate the available information to support these research endeavors.

Solubility Data

While specific quantitative solubility data for **N-(5-Chloro-2-hydroxyphenyl)acetamide** in various solvents at different temperatures is not readily available in the public domain, valuable inferences can be drawn from the solubility characteristics of structurally related compounds.

Table 1: Qualitative Solubility of **N-(5-Chloro-2-hydroxyphenyl)acetamide** Analogs

Compound	Solvent	Temperature	Solubility
N-(5-chloro-2-fluoro-phenyl)acetamide	Water	Not Specified	Moderate[1]
Ethanol	Not Specified	Soluble[1]	Soluble[2][3]
Acetone	Not Specified	Soluble[1]	
2-Acetamidophenol	Hot Water	Hot	
Cold Water	Cold	Slightly Soluble[2][3]	
Ethanol	Not Specified	Soluble[2][3]	Slightly Soluble[2][3]
DMSO	Not Specified	Slightly Soluble[2][3]	
Methanol	Not Specified	Slightly Soluble[2][3]	

Experimental Protocols for Solubility Determination

The following are generalized experimental protocols that can be adapted for determining the solubility of **N-(5-Chloro-2-hydroxyphenyl)acetamide**.

General Qualitative Solubility Testing

This protocol provides a straightforward method for initial solubility screening in various solvents.

Materials:

- Test compound (**N-(5-Chloro-2-hydroxyphenyl)acetamide**)
- A set of solvents (e.g., water, ethanol, methanol, acetone, DMSO, 5% HCl, 5% NaOH)
- Small test tubes
- Vortex mixer
- pH paper or pH meter

Procedure:

- Add approximately 25 mg of the test compound to a small test tube.
- Add 0.75 mL of the selected solvent in small portions, shaking vigorously after each addition.
- Observe and record whether the compound dissolves completely, partially, or is insoluble.
- For aqueous solutions, the pH can be measured to understand the acidic or basic nature of the compound.

Equilibrium Solubility Determination (Shake-Flask Method)

This is a more quantitative method to determine the equilibrium solubility of a compound in a specific solvent at a given temperature.

Materials:

- Test compound
- Selected solvent
- Vials with screw caps
- Shaking incubator or orbital shaker set to a constant temperature
- Analytical balance
- Filtration device (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

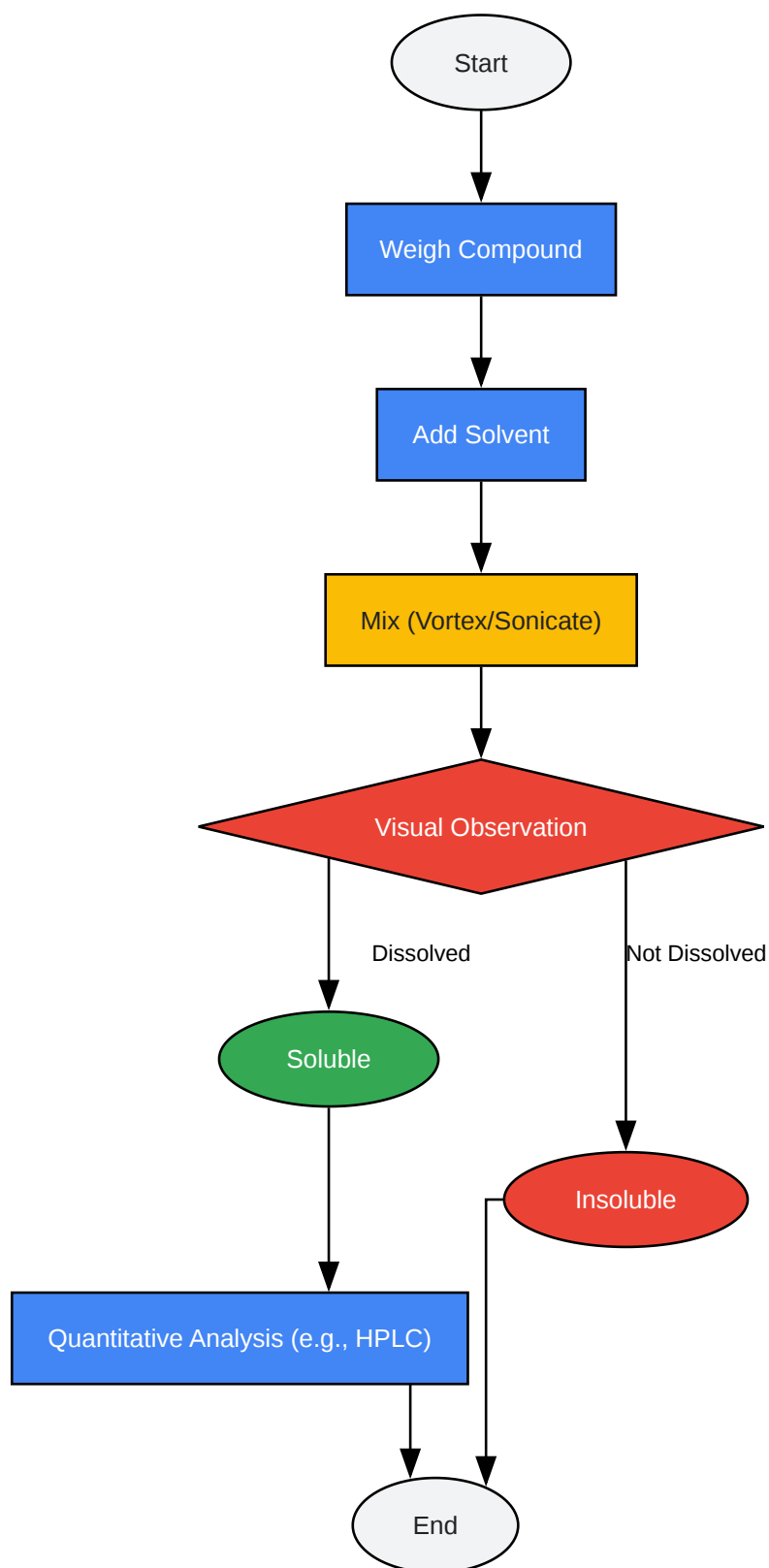
Procedure:

- Add an excess amount of the test compound to a vial.
- Add a known volume of the solvent to the vial.

- Seal the vial and place it in a shaking incubator at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-72 hours).
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any undissolved particles.
- Dilute the filtered solution as necessary and analyze the concentration of the dissolved compound using a validated analytical method.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a chemical compound.



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Caption: General workflow for solubility determination.

This guide provides a foundational understanding of the solubility aspects of **N-(5-Chloro-2-hydroxyphenyl)acetamide** based on available data for related compounds and established experimental methodologies. Researchers are encouraged to perform specific solubility studies to obtain quantitative data for their particular applications.

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